

A Technical Guide to Fenofibrate-d4: Certificate of Analysis, Specifications, and Analytical Methodologies

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Compound of Interest

Compound Name: Fenofibrate-d4

Cat. No.: B12391323

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This technical guide provides a comprehensive overview of **Fenofibrate-d4**, a deuterated analog of Fenofibrate. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its specifications, a representative certificate of analysis, and the analytical methodologies used for its characterization.

Physicochemical and Analytical Specifications

The following table summarizes the typical physicochemical and analytical specifications for **Fenofibrate-d4**. These specifications are crucial for ensuring the identity, purity, and quality of the material used in research and development.

| Parameter | Specification |
|----------------------------------|---|
| Chemical Name | 2-(4-(4-Chlorobenzoyl)phenoxy)-2-methylpropanoic acid-d4, 1-methylethyl ester |
| Molecular Formula | C ₂₀ H ₁₇ D ₄ ClO ₄ |
| Molecular Weight | 364.85 |
| CAS Number | 1219803-83-5 |
| Appearance | White to off-white solid |
| Purity (by HPLC) | ≥98% |
| Purity (by NMR) | ≥98% |
| Isotopic Purity | ≥99% Deuterium incorporation |
| Identity (by ¹ H NMR) | Conforms to structure |
| Identity (by MS) | Conforms to structure |
| Solubility | Soluble in DMSO, DMF, and Ethanol |
| Storage Conditions | -20°C for long-term storage |

Representative Certificate of Analysis

Below is a representative Certificate of Analysis (CoA) for a batch of **Fenofibrate-d4**. This document provides specific test results for a particular lot of the material.

| Test | Specification | Result | Method |
|--------------------|--|-------------|---------------------------------|
| Appearance | White to off-white solid | White solid | Visual Inspection |
| Purity (HPLC) | ≥98% | 99.5% | HPLC-UV (286 nm) |
| ¹ H NMR | Conforms to the structure of Fenofibrate-d4 | Conforms | ¹ H NMR Spectroscopy |
| Mass Spectrometry | Consistent with the molecular weight of Fenofibrate-d4 | Consistent | LC-MS |
| Isotopic Purity | ≥99% Deuterium incorporation | 99.6% | Mass Spectrometry |
| Residual Solvents | Meets USP <467> requirements | Complies | GC-HS |
| Loss on Drying | ≤0.5% | 0.2% | TGA |

Experimental Protocols

Detailed methodologies are essential for the accurate and reproducible analysis of **Fenofibrate-d4**. The following sections outline the protocols for key analytical techniques.

High-Performance Liquid Chromatography (HPLC) for Purity Determination

This method is used to determine the purity of **Fenofibrate-d4** and to detect any related impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μm).
- Mobile Phase: A gradient mixture of Acetonitrile and water (containing 0.1% trifluoroacetic acid).

- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 286 nm.[\[1\]](#)
- Injection Volume: 10 μ L.
- Sample Preparation: A stock solution of **Fenofibrate-d4** is prepared in the mobile phase.[\[2\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy for Identity and Purity

NMR spectroscopy is a powerful tool for confirming the chemical structure and assessing the purity of **Fenofibrate-d4**.

- Instrumentation: A 400 MHz or higher NMR spectrometer.
- Solvent: Deuterated chloroform (CDCl_3) or deuterated dimethyl sulfoxide (DMSO-d_6).
- ^1H NMR: The proton NMR spectrum is used to confirm the identity of the molecule by comparing the chemical shifts and coupling constants to a reference standard. The absence of signals corresponding to the deuterated positions confirms the isotopic labeling.
- Quantitative NMR (qNMR): This technique can be used for an accurate determination of purity by integrating the signals of **Fenofibrate-d4** against a certified internal standard.

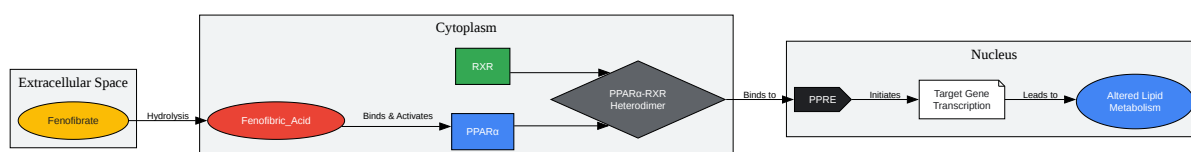
Mass Spectrometry (MS) for Identity and Isotopic Purity

Mass spectrometry is employed to confirm the molecular weight and determine the isotopic purity of **Fenofibrate-d4**.

- Instrumentation: A liquid chromatography-mass spectrometry (LC-MS) system.
- Ionization Mode: Electrospray ionization (ESI) in positive mode.
- Analysis: The mass spectrum will show a peak corresponding to the molecular ion of **Fenofibrate-d4**. The isotopic distribution of this peak is analyzed to calculate the percentage of deuterium incorporation.

Mechanism of Action: PPAR α Signaling Pathway

Fenofibrate is a prodrug that is rapidly hydrolyzed to its active metabolite, fenofibric acid.[3][4][5] Fenofibric acid activates the Peroxisome Proliferator-Activated Receptor alpha (PPAR α).[3][6][7][8] PPAR α is a nuclear receptor that regulates the transcription of genes involved in lipid metabolism.[3][9] The activation of PPAR α leads to a reduction in triglycerides and an increase in high-density lipoprotein (HDL) cholesterol.[4][5][7][10][11]

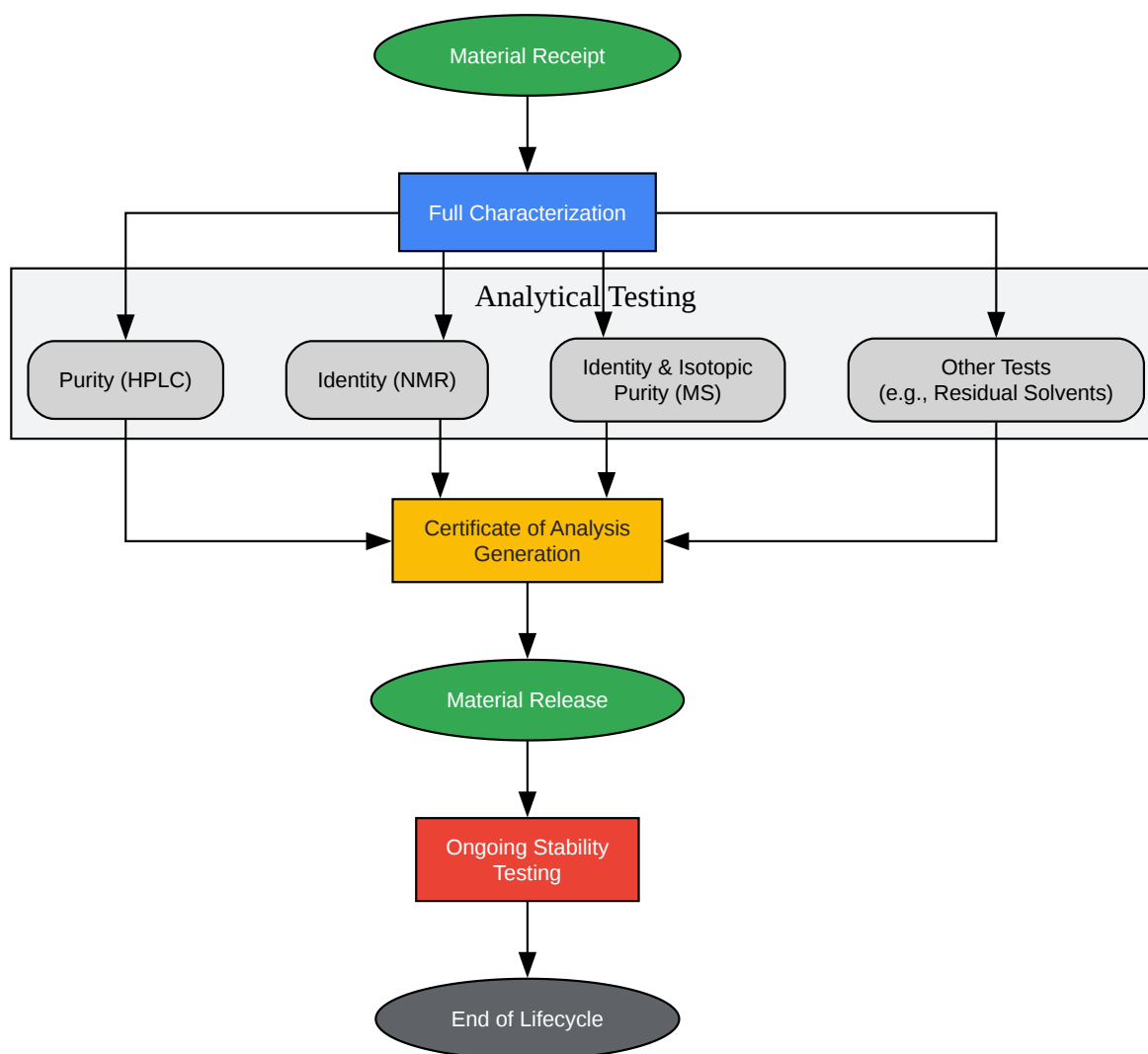


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Caption: Fenofibrate's PPAR α signaling pathway.

Quality Control Workflow for Fenofibrate-d4 Reference Standard

The quality control (QC) of a pharmaceutical reference standard like **Fenofibrate-d4** is a critical process to ensure its suitability for its intended use.[12][13] This involves a series of tests to confirm its identity, purity, and stability.[14][15]



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Caption: Quality control workflow for a reference standard.

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